

Furalaxyl stereoselectivity comparison related compounds

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Compound Focus: Furalaxyl

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Experimental Data on Furalaxyl Stereoselectivity

The table below summarizes the key experimental findings on the enantioselective behavior of **furalaxyl**.

Experimental Model	Core Finding	Enantioselectivity Observed	Key Quantitative Data	Citation
Tenebrio molitor (Mealworm larvae)	Enantiomerization & Bioaccumulation	Yes	Significant enantiomerization in larvae; S-furalaxyl preferentially accumulated (Bioaccumulation Factor: S-enantiomer > R-enantiomer).	[1] [2]
Scenedesmus obliquus (Green algae)	Acute Toxicity & Digestion	Yes	(S)-furalaxyl more toxic; 96-h EC ₅₀ : 13.59 mg/L (S-enantiomer) vs. 15.26 mg/L (R-enantiomer). Digestion rates were similar.	[3]

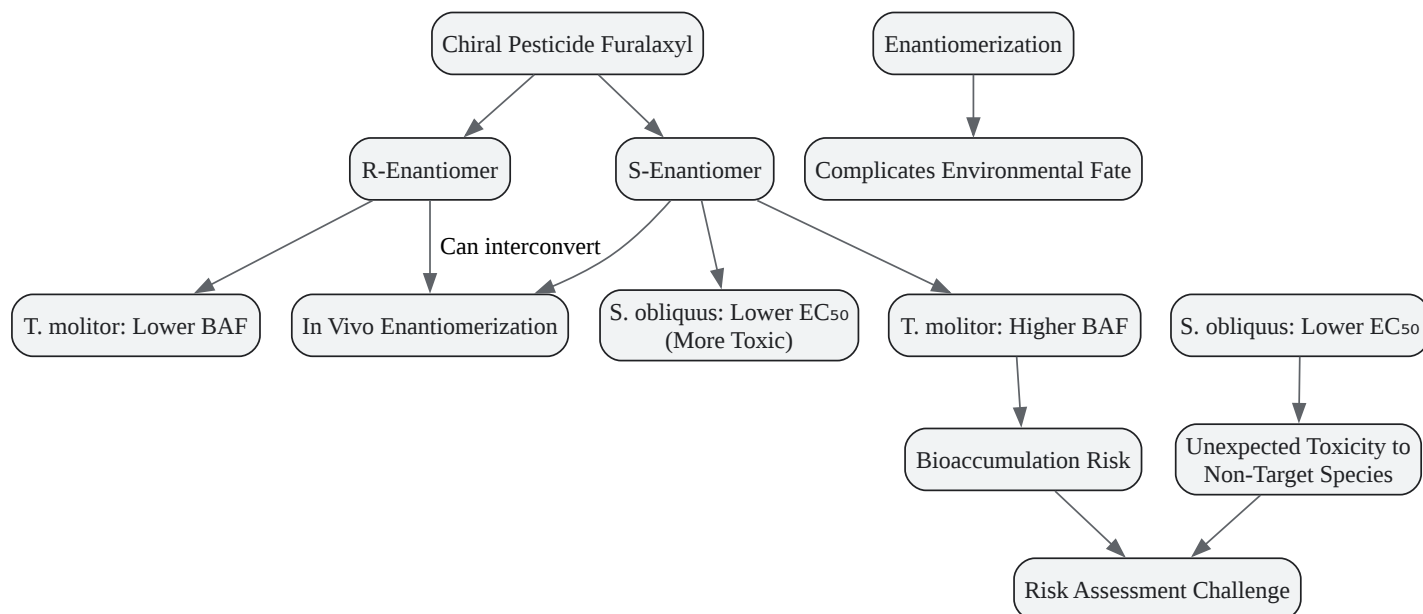
Detailed Experimental Protocols

Here are the methodologies used in the key studies from the table.

- **Enantiomerization and Bioaccumulation in *T. molitor* [1]**
 - **Exposure Experiment:** *Tenebrio molitor* larvae were exposed to wheat bran spiked with individual R- or S-**furalaxyl** enantiomers or the racemic mixture (rac-**furalaxyl**) at different dosages (e.g., 10 mg/kg) for a period of up to 21 days.
 - **Sample Analysis:** Samples of larvae and wheat bran were collected at specified time points. The residues of **furalaxyl** enantiomers were extracted and analyzed using **HPLC-MS/MS** (High-Performance Liquid Chromatography with Tandem Mass Spectrometry).
 - **Chiral Separation:** Enantiomers were separated on a **ChiralPAK IC column**.
 - **Data Calculation:** The enantiomeric fraction (EF) was used to track stereoselective changes. The bioaccumulation factor (BAF) was calculated for each enantiomer to quantify preferential uptake.
- **Toxicity and Digestion in *S. obliquus* [3]**
 - **Acute Toxicity Test:** Algae were exposed to various concentrations of R- and S-**furalaxyl** for 96 hours. The EC₅₀ (half-maximal effective concentration) values were then calculated based on algal growth inhibition.
 - **Biochemical Assays:** After 96 hours of exposure, the chlorophyll content and the activities of antioxidant enzymes (Catalase (CAT) and Superoxide Dismutase (SOD)) in the algae cells were measured to assess physiological and oxidative stress responses.
 - **Digestion Study:** The algae were exposed to the enantiomers, and the residual concentration of **furalaxyl** in the culture medium was measured over time to determine the digestion rate.

Key Implications of Furalaxyl Stereoselectivity

The following diagram illustrates the core concepts and consequences of **furalaxyl**'s stereoselective behavior.



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The experimental data reveals several critical points for environmental risk assessment:

- **Differential Toxicity:** The finding that the **(S)-enantiomer is more toxic than the (R)-enantiomer** to the non-target algae *S. obliquus* is a classic example of enantioselectivity, where the "inactive" enantiomer for the target pest can be more harmful to other organisms [3].
- **Complex Fate and Risk: Enantiomerization** (the interconversion of R- and S-enantiomers) within organisms like *T. molitor* adds a layer of complexity. It means that applying a pure, less problematic enantiomer may not be effective, as it can convert to its counterpart inside living systems [1] [2].
- **Need for Enantiomer-Specific Analysis:** These findings underscore that risk assessments based on racemic mixtures (the 50/50 mix of R and S) are inadequate. Accurate evaluation requires **enantiomer-specific analytical techniques**, such as chiral HPLC-MS/MS, to track the fate and effects of each enantiomer separately [1] [4] [5].

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